

NCGC00247743: A Chemical Probe for KDM4 Histone Demethylase Biology

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NCGC00247743

Cat. No.: B15588074

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

NCGC00247743 is a potent and selective small molecule inhibitor of the KDM4 family of histone lysine demethylases. This document provides detailed application notes and experimental protocols for the use of **NCGC00247743** as a chemical probe to investigate the biological functions of KDM4 enzymes, particularly in the context of cancer biology and drug development. The information presented here is collated from primary research and is intended to guide researchers in utilizing this valuable tool.

Biochemical and Cellular Activity of NCGC00247743

NCGC00247743, also referred to as I9, has been characterized as an inhibitor of the KDM4/JMJD2 family of histone demethylases, which are frequently overexpressed in various human cancers, including prostate cancer. These enzymes act as co-activators for the androgen receptor (AR), a key driver of prostate cancer progression. By inhibiting KDM4, **NCGC00247743** can repress the transcription of genes regulated by both the androgen receptor and the transcription factor B-MYB, leading to the inhibition of tumor growth.

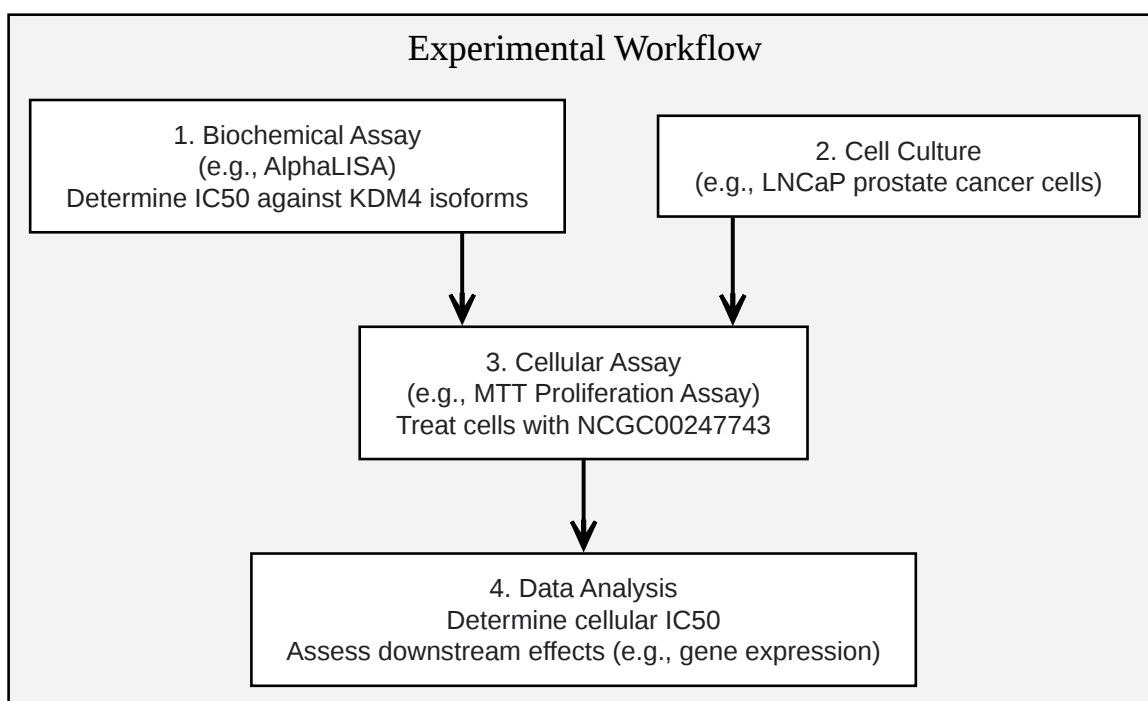
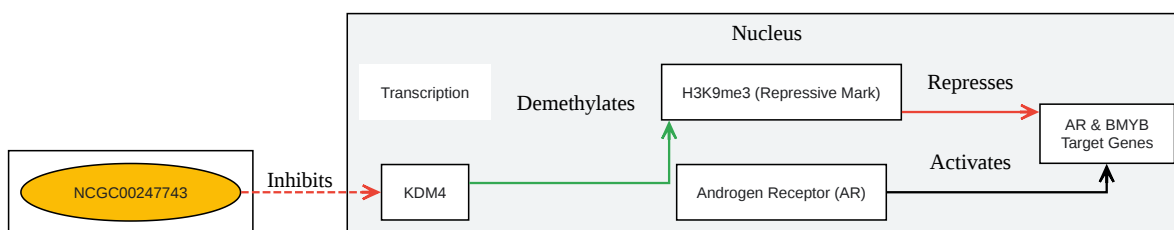
Quantitative Data Summary

The inhibitory activity of **NCGC00247743** has been quantified against multiple KDM4 isoforms and in cellular assays. The following table summarizes the reported half-maximal inhibitory concentrations (IC50).

Target	Assay Type	IC50 (μM)	Reference
KDM4A	Biochemical (AlphaLISA)	1.8	[1]
KDM4B	Biochemical (AlphaLISA)	2.5	[1]
KDM4C	Biochemical (AlphaLISA)	0.9	[1]
KDM4D	Biochemical (AlphaLISA)	>50	[1]
LNCaP cells	Cell Proliferation	5.0	[1]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway impacted by **NCGC00247743** and a general workflow for its application in research.



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References

- 1. KDM4/JMJD2 Histone Demethylase Inhibitors Block Prostate Tumor Growth by Suppressing the Expression of AR and BMYB-Regulated Genes - PubMed [pubmed.ncbi.nlm.nih.gov]
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